

Application Note: Analysis of Fenitrothion Formulations by Capillary Gas Chromatography

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Abstract

This application note provides a detailed protocol for the quantitative analysis of **fenitrothion** in various formulations using capillary gas chromatography (GC). The described methodology is applicable for technical grade **fenitrothion** and its commercial formulations, such as emulsifiable concentrates (EC) and water-dispersible powders (WP). The protocol outlines sample preparation, instrumental analysis using a capillary column with a flame ionization detector (FID) or mass spectrometry (MS) detector, and data analysis. Method validation parameters, including linearity, precision, and accuracy, are also discussed and summarized. This guide is intended for researchers, scientists, and professionals in the fields of analytical chemistry, pesticide analysis, and drug development.

Introduction

Fenitrothion is a broad-spectrum organophosphorus insecticide widely used in agriculture and public health to control chewing and sucking insects on various crops, as well as for vector control. Accurate determination of the active ingredient in its technical and formulated products is crucial for ensuring product quality, efficacy, and regulatory compliance. Capillary gas chromatography offers high resolution, sensitivity, and robustness, making it an ideal technique for the analysis of **fenitrothion**. This application note details a reliable and validated capillary GC method for this purpose.

Experimental Protocols



Sample Preparation

The sample preparation procedure aims to extract **fenitrothion** from the formulation matrix and prepare it for GC analysis. The choice of solvent and internal standard is critical for accurate quantification.

- a. Reagents and Materials:
- Solvents: Chloroform (HPLC grade), Acetonitrile (HPLC grade)
- Internal Standard (IS): Dibutyl sebacate or Fluoranthene[1]
- Sample Formulations: Technical grade fenitrothion, Emulsifiable Concentrate (EC), Waterdispersible Powder (WP)
- b. Preparation of Internal Standard Solution:
- Accurately weigh approximately 1.5 g of dibutyl sebacate into a 100 mL volumetric flask.
- Dissolve and dilute to volume with chloroform.
- · Mix thoroughly.
- c. Sample Extraction:
- Technical and Formulated Products: Accurately weigh a portion of the fenitrothion formulation equivalent to about 250 mg of fenitrothion into a suitable container.
- Add a precise volume of the internal standard solution (e.g., 25 mL) and a suitable amount of chloroform to dissolve the sample.
- For solid formulations like WP, ensure complete dissolution by sonication or mechanical shaking.
- Dilute the extract with chloroform to a final concentration suitable for GC analysis (e.g., in the range of 1-10 μg/mL).

Gas Chromatography (GC) Conditions



The following GC conditions have been found suitable for the analysis of **fenitrothion**. Optimization may be required depending on the specific instrument and column used.

Parameter	Condition
Gas Chromatograph	Agilent 7890A GC system or equivalent
Column	HP-5ms Ultra Inert capillary column (30 m x 0.25 mm ID, 0.25 μm film thickness) or OV-210[1]
Injector	Split/Splitless Inlet
Injection Volume	1 μL
Injector Temperature	250°C
Oven Temperature Program	Initial temperature: 80°C (hold for 1 min), Ramp: 10°C/min to 160°C (hold for 5 min), then 3°C/min to 280°C[2]
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Detector	Flame Ionization Detector (FID) or Mass Spectrometer (MS)
Detector Temperature	300°C (FID)
Data Acquisition	Peak areas are used for quantification.

Data Analysis

The concentration of **fenitrothion** in the sample is determined by comparing the peak area ratio of **fenitrothion** to the internal standard with a calibration curve.

a. Calibration:

 Prepare a series of calibration standards by diluting a stock solution of analytical grade fenitrothion with the internal standard solution to achieve concentrations spanning the expected sample concentration range.



- Inject each standard into the GC system and record the peak areas for fenitrothion and the internal standard.
- Plot the peak area ratio (Fenitrothion/Internal Standard) against the concentration of fenitrothion to generate a calibration curve.
- b. Quantification:
- Inject the prepared sample extract into the GC system.
- Calculate the peak area ratio of **fenitrothion** to the internal standard in the sample.
- Determine the concentration of **fenitrothion** in the sample extract from the calibration curve.
- Calculate the percentage of **fenitrothion** in the original formulation using the following formula:

% Fenitrothion = (C_sample / C_formulation) * 100

Where:

- C_sample is the concentration of fenitrothion determined from the calibration curve.
- $\circ\,$ C $\,$ formulation is the initial concentration of the formulation in the extract.

Data Presentation

The performance of the analytical method should be validated to ensure its suitability for the intended purpose. Key validation parameters are summarized below.

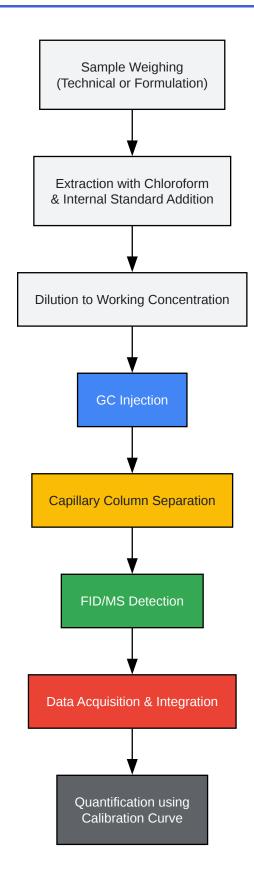


Validation Parameter	Typical Performance
Linearity (R²)	> 0.999[2]
Limit of Detection (LOD)	1 - 10 μg/kg[3]
Limit of Quantification (LOQ)	10 - 15 μg/kg[3]
Recovery	70 - 120%[3]
Relative Standard Deviation (RSD)	< 20%[3]

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the analytical procedure for **fenitrothion** formulation analysis by capillary gas chromatography.





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Caption: Workflow for Fenitrothion Analysis by GC.



Conclusion

The capillary gas chromatography method described in this application note is a reliable and robust technique for the quantitative analysis of **fenitrothion** in its technical and formulated products. The detailed protocol for sample preparation and instrumental analysis, along with the presented validation parameters, provides a comprehensive guide for accurate and precise determination of **fenitrothion** content. This method is suitable for quality control laboratories and research institutions involved in the analysis of pesticide formulations.

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